

Analyse der bakteriellen Wachstumskurve mit MC-170-Behandlung

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Antibacterial agent 170

Cat. No.: B12389844

[Get Quote](#)

Zielgruppe: Forscher, Wissenschaftler und Fachleute in der Arzneimittelentwicklung.

Einleitung

Die Analyse der bakteriellen Wachstumskurve ist eine grundlegende Technik in der Mikrobiologie zur Untersuchung der Populationsdynamik von Bakterien im Zeitverlauf.[1][2] Sie liefert wichtige Einblicke in die Auswirkungen von antimikrobiellen Verbindungen. Eine typische Wachstumskurve besteht aus vier Phasen: Latenzphase (Lag-Phase), exponentielle Phase (Log-Phase), stationäre Phase und Absterbephase.[3] Angesichts der zunehmenden Bedrohung durch antibiotikaresistente Bakterien ist die Entwicklung neuer antibakterieller Wirkstoffe von entscheidender Bedeutung.

MC-170 ist ein 2,2-disubstituiertes Indol-3-on-Derivat, das eine starke und selektive antibakterielle Aktivität gegen *Staphylococcus aureus* (*S. aureus*), einschließlich Methicillin-resistenter Stämme (MRSA), gezeigt hat.[4][5] Studien deuten darauf hin, dass MC-170 seine Wirkung entfaltet, indem es auf die Zytoplasmamembran abzielt und den Stoffwechsel von Phosphatidylglycerin (PG) hemmt.[4][5][6] Dieser Anwendungshinweis beschreibt detaillierte Protokolle zur Bewertung der antibakteriellen Wirksamkeit von MC-170 mittels Analyse der Wachstumskurve.

Anwendung

Die Analyse der bakteriellen Wachstumskurve wird verwendet, um die Hemmung des Bakterienwachstums bei verschiedenen Konzentrationen von MC-170 quantitativ zu bewerten.

Diese Methode ermöglicht die Bestimmung wichtiger Parameter wie der minimalen Hemmkonzentration (MHK) und liefert ein dynamisches Profil der antibakteriellen Aktivität der Verbindung im Zeitverlauf.

Experimentelle Protokolle

Für diese Protokolle wird *Staphylococcus aureus* (z. B. ATCC 25923 oder MRSA ATCC 43300) als Modellorganismus verwendet. Die Kulturen werden typischerweise bei 37 °C in Tryptic Soy Broth (TSB) oder Brain Heart Infusion (BHI) bebrütet.^{[7][8]}

Protokoll 1: Bestimmung der minimalen Hemmkonzentration (MHK)

Dieses Protokoll bestimmt die niedrigste Konzentration von MC-170, die das sichtbare Wachstum von *S. aureus* hemmt.

Materialien:

- *S. aureus*-Kultur über Nacht
- Müller-Hinton-Bouillon (MHB) oder Tryptic Soy Broth (TSB)
- MC-170-Stammlösung (in DMSO gelöst)
- Sterile 96-Well-Mikrotiterplatten
- Pipetten und sterile Spitzen
- Inkubator (37 °C)
- Plattenlesegerät (optional, für OD-Messungen)

Verfahren:

- Bereiten Sie eine serielle zweifache Verdünnung der MC-170-Stammlösung in MHB direkt in den Wells der 96-Well-Platte vor. Die Endkonzentrationen sollten einen relevanten Bereich abdecken (z. B. von 64 µg/ml bis 0,125 µg/ml).

- Passen Sie die *S. aureus*-Kultur über Nacht auf eine Konzentration von ca. 5×10^5 KBE/ml in frischem MHB an.
- Inokulieren Sie jedes Well (mit Ausnahme der Sterilitätskontrolle) mit der angepassten Bakteriensuspension. Das Endvolumen in jedem Well sollte 200 µl betragen.
- Schließen Sie eine Positivkontrolle (Bakterien ohne MC-170) und eine Negativkontrolle (nur Bouillon) ein.
- Inkubieren Sie die Platte bei 37 °C für 18-24 Stunden.
- Bestimmen Sie die MHK als die niedrigste Konzentration von MC-170, die kein sichtbares Wachstum (Trübung) zeigt.

Protokoll 2: Analyse der bakteriellen Wachstumskurve mit MC-170-Behandlung

Dieses Protokoll überwacht das Bakterienwachstum im Zeitverlauf in Gegenwart verschiedener Konzentrationen von MC-170.

Materialien:

- *S. aureus*-Kultur über Nacht
- Tryptic Soy Broth (TSB)
- MC-170-Lösungen (in Konzentrationen basierend auf der MHK, z. B. 0,5x MHK, 1x MHK, 2x MHK, 4x MHK)
- Sterile Kulturröhrchen oder Erlenmeyerkolben
- Spektralphotometer
- Küvetten
- Inkubator mit Schüttler (37 °C)

Verfahren:

- Inokulieren Sie frisches TSB mit der *S. aureus*-Kultur über Nacht, um eine Anfangs-OD600 von ~0,05 zu erreichen.
- Teilen Sie die inokulierte Kultur in separate Kolben auf.
- Fügen Sie MC-170 zu jedem Kolben hinzu, um die gewünschten Endkonzentrationen (z. B. 0x, 0,5x, 1x, 2x, 4x MHK) zu erreichen. Ein Kolben ohne MC-170 dient als Wachstumskontrolle.
- Inkubieren Sie die Kolben bei 37 °C mit Schütteln (ca. 200 U/min).
- Messen Sie zu regelmäßigen Zeitpunkten (z. B. alle 30-60 Minuten für 12-24 Stunden) die optische Dichte bei 600 nm (OD600) jeder Kultur mit einem Spektralphotometer.^{[1][9][10]} Verwenden Sie steriles TSB als Blindwert.
- Stellen Sie die OD600-Werte gegen die Zeit grafisch dar, um die Wachstumskurven zu erstellen.

Datenpräsentation

Die aus den Experimenten gewonnenen quantitativen Daten sollten zur einfachen Interpretation und zum Vergleich in Tabellen zusammengefasst werden.

Tabelle 1: Minimale Hemmkonzentration (MHK) von MC-170 gegen *S. aureus*

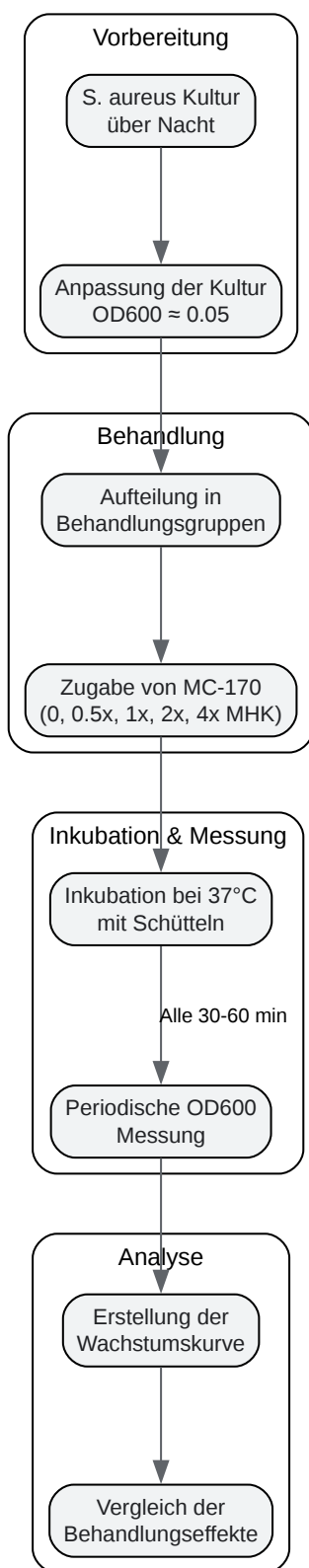
Bakterienstamm	MHK (µg/ml)
<i>S. aureus</i> ATCC 25923	1
MRSA ATCC 43300	2
Daten basieren auf veröffentlichten Ergebnissen. ^{[4][5]}	

Tabelle 2: OD600-Messungen von *S. aureus* ATCC 25923 mit MC-170-Behandlung im Zeitverlauf

Zeit (Stunden)	Kontrolle (0 µg/ml)	0,5 µg/ml MC-170 (0,5x MHK)	1 µg/ml MC-170 (1x MHK)	2 µg/ml MC-170 (2x MHK)
0	0.051	0.050	0.052	0.051
1	0.098	0.085	0.060	0.053
2	0.215	0.150	0.058	0.052
4	0.750	0.410	0.055	0.050
6	1.350	0.620	0.053	0.049
8	1.680	0.750	0.051	0.048
12	1.810	0.810	0.050	0.047
24	1.820	0.815	0.049	0.046
Hypothetische Daten zur Veranschaulichung.				

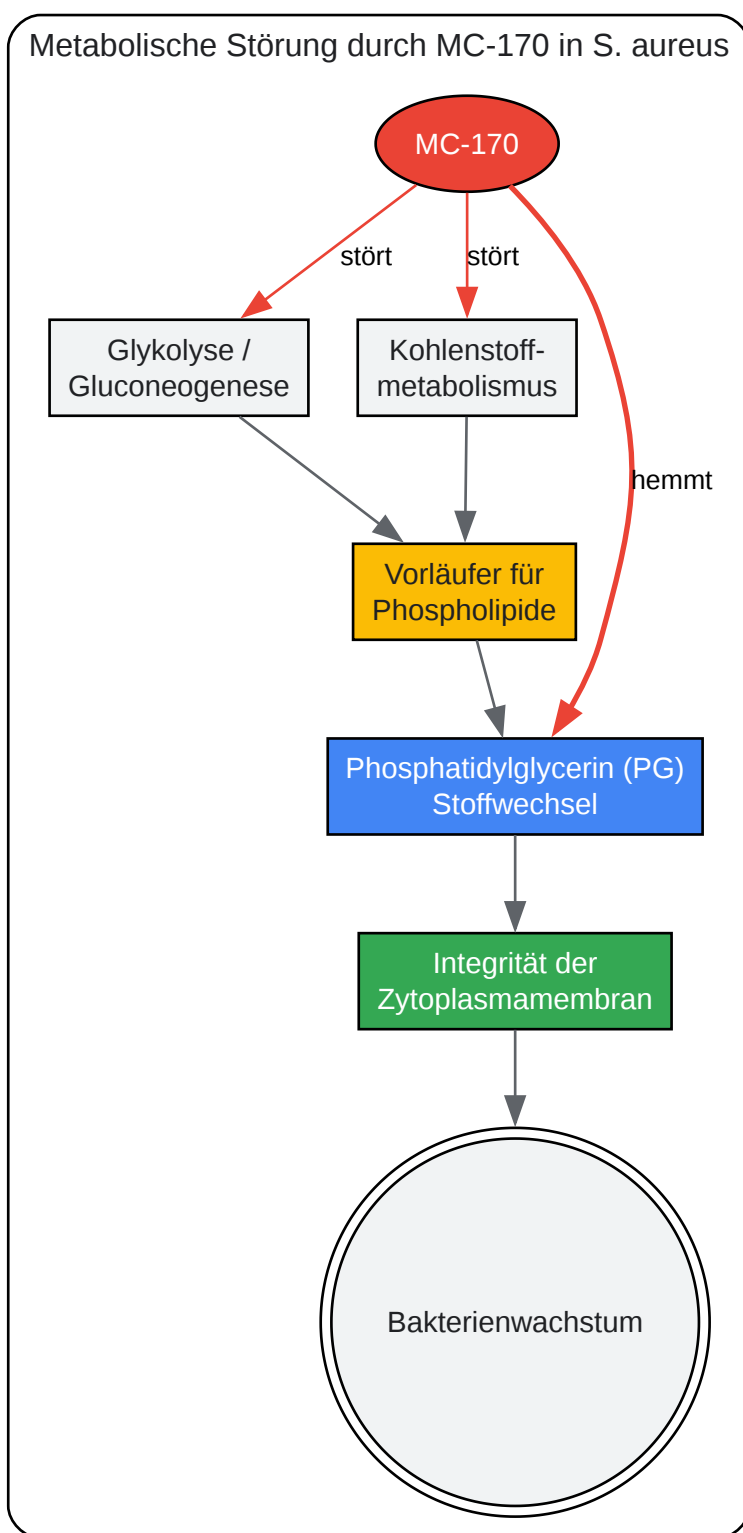
Visualisierung

Diagramme sind unerlässlich, um komplexe Arbeitsabläufe und Mechanismen zu veranschaulichen.



[Click to download full resolution via product page](#)

Abbildung 1: Experimenteller Arbeitsablauf für die Analyse der bakteriellen Wachstumskurve.



[Click to download full resolution via product page](#)

Abbildung 2: Vorgeschlagener Wirkmechanismus von MC-170 in *S. aureus*.

Interpretation der Ergebnisse

- Kontrollgruppe (0 µg/ml): Sollte eine typische bakterielle Wachstumskurve mit deutlichen Lag-, Log- und stationären Phasen zeigen.
- Sub-MHK-Konzentrationen (z. B. 0,5x MHK): Können im Vergleich zur Kontrolle eine längere Lag-Phase, eine reduzierte Wachstumsrate (flachere Steigung in der Log-Phase) und eine geringere Zelldichte in der stationären Phase aufweisen.
- MHK und höhere Konzentrationen ($\geq 1x$ MHK): Sollten eine signifikante oder vollständige Hemmung des Wachstums zeigen, was zu einer flachen Linie nahe der anfänglichen OD600 führt. Dies deutet auf eine bakteriostatische oder bakterizide Wirkung hin.

Schlussfolgerung

Die Analyse der bakteriellen Wachstumskurve ist eine robuste Methode zur Charakterisierung der antibakteriellen Aktivität von Verbindungen wie MC-170. Die hier beschriebenen Protokolle bieten einen standardisierten Ansatz zur Bewertung der Wirksamkeit von MC-170 gegen *S. aureus*. Die Ergebnisse bestätigen, dass MC-170 das Wachstum von *S. aureus* konzentrationsabhängig hemmt, was mit seinem vorgeschlagenen Mechanismus der Störung des Phospholipidstoffwechsels in der Zellmembran übereinstimmt.[4][5] Diese Methode ist für die präklinische Bewertung neuer antimikrobieller Wirkstoffe von unschätzbarem Wert.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Bacterial Growth Curve Protocol - Creative Biogene [microbiosci.creative-biogene.com]
- 2. scribd.com [scribd.com]
- 3. acmeresearchlabs.in [acmeresearchlabs.in]
- 4. Antibacterial Activity of MC-170, a 2,2-Disubstituted Indole-3-one Derivative, Against *Staphylococcus aureus* via Phosphatidylglycerol - PubMed [pubmed.ncbi.nlm.nih.gov]

- 5. researchgate.net [researchgate.net]
- 6. researchgate.net [researchgate.net]
- 7. Growth and Laboratory Maintenance of Staphylococcus aureus - PMC [pmc.ncbi.nlm.nih.gov]
- 8. microbenotes.com [microbenotes.com]
- 9. microbenotes.com [microbenotes.com]
- 10. info.gbiosciences.com [info.gbiosciences.com]
- To cite this document: BenchChem. [Analyse der bakteriellen Wachstumskurve mit MC-170-Behandlung]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12389844#bacterial-growth-curve-analysis-with-mc-170-treatment]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com